

Application Note: High-Resolution Mass Spectrometry for Acyl-CoA Profiling

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Compound of Interest

Compound Name: (3R)-3-Hydroxyoctanoyl-CoA

Cat. No.: B15548500

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Introduction

Acyl-Coenzyme A (acyl-CoA) thioesters are central intermediates in numerous metabolic pathways, including fatty acid metabolism, the citric acid cycle, and the biosynthesis of lipids.[1][2][3] Their levels and composition can provide a snapshot of the metabolic state of cells and tissues, making them critical biomarkers for studying diseases such as cancer, metabolic syndrome, and neurodegenerative disorders.[2][3] High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) has emerged as a powerful tool for the comprehensive and quantitative analysis of acyl-CoAs.[4][5] This application note provides a detailed protocol for acyl-CoA profiling using LC-HRMS, aimed at researchers, scientists, and drug development professionals.

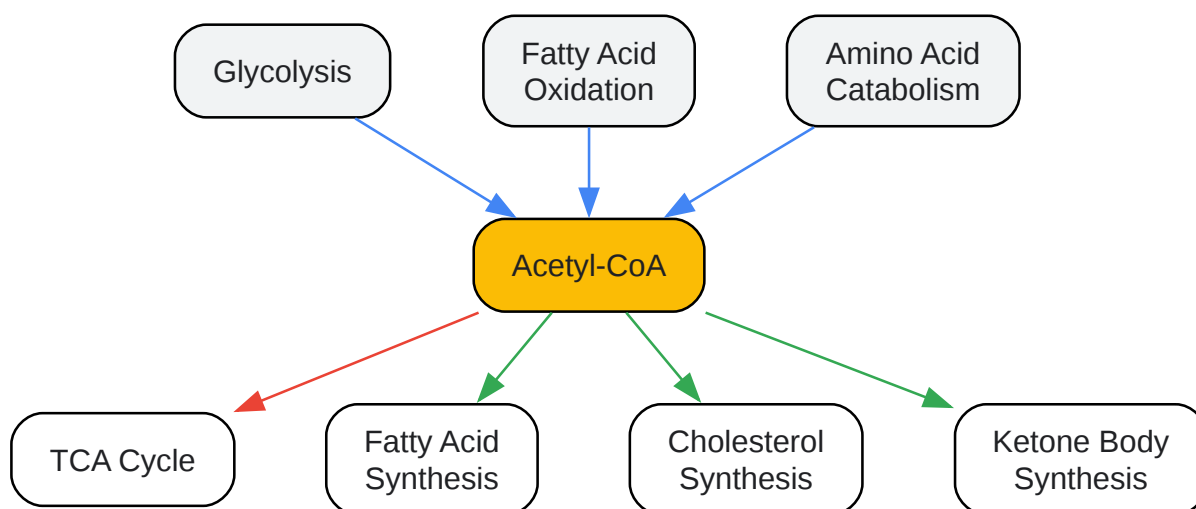
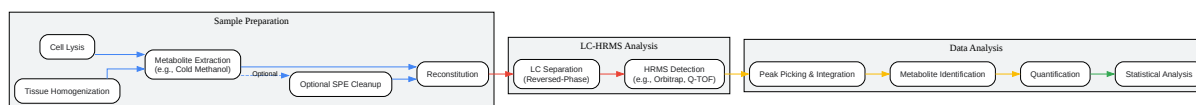
Key Applications

- **Metabolic Profiling and Pathway Analysis:** Comprehensive profiling of acyl-CoA species provides insights into the activity of various metabolic pathways.[2][6]
- **Disease Biomarker Discovery:** Altered acyl-CoA profiles can serve as potential biomarkers for early disease detection and monitoring.[2][6]
- **Pharmacological Studies:** Evaluating the effect of drugs on metabolic pathways by monitoring changes in acyl-CoA levels.[2][6]

- Nutritional Research: Assessing the impact of dietary interventions on cellular metabolism through the analysis of acyl-CoA profiles.[2]

Experimental Workflow

The overall workflow for acyl-CoA profiling involves sample preparation, LC-HRMS analysis, and data processing.



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